

Molar mass and molecular weight of Tetraethylammonium lodide.

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Tetraethylammonium Iodide	
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An In-depth Technical Guide to the Molar Mass and Molecular Weight of **Tetraethylammonium Iodide**

Introduction

Tetraethylammonium iodide (TEAI) is a quaternary ammonium compound with significant applications in both pharmacological research and organic synthesis.[1] Its utility ranges from serving as a source of tetraethylammonium ions for physiological studies to acting as a phase-transfer catalyst in various chemical reactions.[1][2][3] An accurate understanding of its fundamental chemical properties, particularly its molar mass and molecular weight, is paramount for researchers, scientists, and drug development professionals. This guide provides a comprehensive overview of these properties, methodologies for their determination, and the underlying principles.

Molar Mass and Molecular Weight: A Clarification

In chemistry, the terms "molecular weight" and "molar mass" are often used interchangeably, though they are technically distinct.

Molecular Weight (or Relative Molecular Mass): This is a dimensionless quantity
representing the ratio of the mass of a molecule to one-twelfth the mass of a carbon-12
atom.



Molar Mass: This is the mass of one mole of a substance, expressed in grams per mole (g/mol). Numerically, it is equivalent to the molecular weight.

For practical applications in laboratory settings, where substances are measured in grams and moles, molar mass is the more commonly used term.

Core Data of Tetraethylammonium Iodide

The calculation of the molar mass of **Tetraethylammonium lodide** is derived from its chemical formula and the atomic weights of its constituent elements.

Chemical Formula

The chemical formula for **Tetraethylammonium lodide** is $C_8H_{20}IN.[1][2][3]$ It is an ionic compound consisting of a positively charged tetraethylammonium cation ($[N(C_2H_5)_4]^+$) and a negatively charged iodide anion (I^-).

Molar Mass Calculation and Data

The molar mass is calculated by summing the atomic weights of all atoms in the empirical formula. The accepted molar mass for **Tetraethylammonium Iodide** is approximately 257.16 g/mol .[4][5][6]

The table below summarizes the quantitative data for **Tetraethylammonium lodide**.

Property	Data
Chemical Formula	C ₈ H ₂₀ IN
Molar Mass (Calculated)	257.16 g/mol
Appearance	Colorless or yellowish crystalline solid.[1][6]

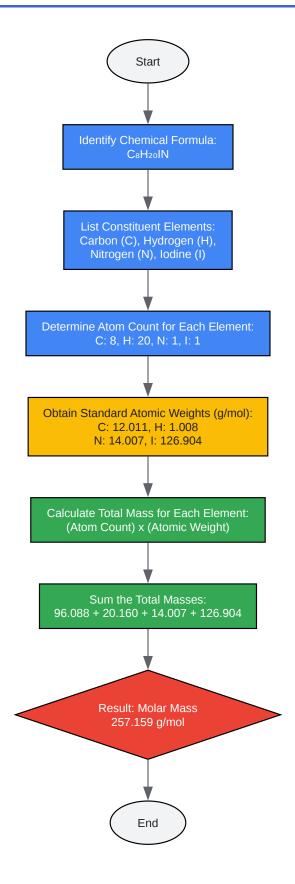
Table 1: Molar Mass Calculation Breakdown



Element	Symbol	Number of Atoms	Standard Atomic Weight (g/mol)	Total Mass (g/mol)
Carbon	С	8	12.011	96.088
Hydrogen	Н	20	1.008	20.160
Nitrogen	N	1	14.007	14.007
Iodine	I	1	126.904	126.904
Total	257.159			

Note: The calculated value of 257.159 g/mol is consistent with cited values.[1] Minor variations in published molar masses (e.g., 257.16 g/mol) can arise from using rounded atomic weights.





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Caption: Workflow for calculating the molar mass of **Tetraethylammonium lodide**.



Experimental Protocols for Molecular Weight Determination

While the molar mass can be accurately calculated from the chemical formula, experimental methods are crucial for confirmation and for analyzing unknown samples. For quaternary ammonium compounds like TEAI, several techniques are suitable.

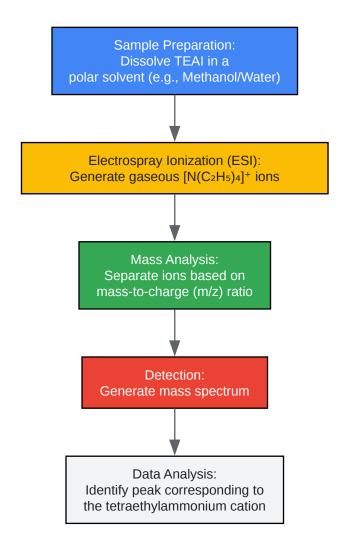
Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. For a compound like TEAI, electrospray ionization (ESI) is particularly effective as it is a soft ionization technique suitable for ionic and polar molecules.

Methodology:

- Sample Preparation: A dilute solution of TEAI is prepared in a suitable solvent, typically a mixture of water and a volatile organic solvent like methanol or acetonitrile.
- Infusion and Ionization: The sample solution is introduced into the ESI source. A high voltage
 is applied to a capillary, causing the solution to form a fine spray of charged droplets. As the
 solvent evaporates, the analyte ions (in this case, the tetraethylammonium cation,
 [N(C₂H₅)₄]⁺) are released into the gas phase.
- Mass Analysis: The gaseous ions are guided into a mass analyzer (e.g., quadrupole, time-of-flight). The analyzer separates the ions based on their m/z ratio.
- Detection: The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z.
- Data Interpretation: For TEAI, the primary peak in the positive ion mode spectrum will correspond to the tetraethylammonium cation ([C₈H₂₀N]⁺). The molecular weight of the cation is calculated from this m/z value. The iodide anion is observed in negative ion mode. The full molecular weight is inferred by confirming the presence of both ions.





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Caption: Experimental workflow for Mass Spectrometry analysis of TEAI.

Argentometric Titration

Argentometric titration is a type of precipitation titration used to determine the concentration of halide ions in a sample. This method is suitable for TEAI as it allows for the quantification of the iodide anion.

Methodology:

• Sample Preparation: A precisely weighed sample of TEAI is dissolved in deionized water, often mixed with an alcohol like isopropyl alcohol to ensure complete dissolution.[7]



- Titrant: A standardized solution of silver nitrate (AgNO₃) of a known concentration is used as
 the titrant.
- Titration: The AgNO₃ solution is slowly added to the TEAI solution. The silver ions (Ag+)
 react with the iodide ions (I⁻) to form a solid precipitate of silver iodide (AgI).
 - Reaction: $Ag^{+}(aq) + I^{-}(aq) \rightarrow AgI(s)$
- Endpoint Detection: The endpoint, where all the iodide ions have reacted, is detected potentiometrically using a silver ion-selective electrode (ISE).[7] The electrode measures the change in the concentration of Ag⁺ ions in the solution. A sharp change in the electrode potential indicates the endpoint.
- Calculation: The volume of AgNO₃ titrant used to reach the endpoint is recorded. Using the stoichiometry of the reaction (1:1), the moles of iodide in the sample can be calculated. From the initial mass of the TEAI sample and the calculated moles of iodide, the molar mass of TEAI can be determined.

Applications in Research and Development

The precise molar mass of **Tetraethylammonium Iodide** is critical for numerous applications:

- Stoichiometric Calculations: In organic synthesis, accurate molar mass is essential for calculating reactant quantities, theoretical yields, and reaction efficiency.
- Solution Preparation: Preparing solutions of known molarity for pharmacological and physiological assays requires the exact molar mass to ensure accurate dosing and reproducible results.[1]
- Quality Control: Verifying the molecular weight of TEAI is a key step in quality control to confirm the identity and purity of the compound.

Conclusion

The molar mass of **Tetraethylammonium lodide** (C₈H₂₀IN) is a fundamental property, robustly established at approximately 257.16 g/mol through both calculation and experimental verification.[1][4] For professionals in research and drug development, a thorough



understanding of this value and the methods used to determine it, such as mass spectrometry and argentometric titration, is indispensable for ensuring accuracy, reproducibility, and quality in their scientific endeavors.

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- To cite this document: BenchChem. [Molar mass and molecular weight of Tetraethylammonium Iodide.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1221715#molar-mass-and-molecular-weight-of-tetraethylammonium-iodide]

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